

Application Note: High-Throughput Screening of -Casein (90-95) Bioactivity

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Compound of Interest

Compound Name: *alpha-Casein (90-95)*

CAS No.: 83471-50-5

Cat. No.: B1330344

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Target Molecule:

-Casein Exorphin (Arg-Tyr-Leu-Gly-Tyr-Leu) Sequence: RYLGYL Primary Applications: Opioid Receptor Ligand Screening, Mast Cell Degranulation Assays, Nutraceutical Functional Profiling.

Executive Summary & Scientific Rationale

The peptide fragment

-Casein (90-95) (Sequence: Arg-Tyr-Leu-Gly-Tyr-Leu) is a bioactive exorphin released during the proteolytic digestion of bovine

-casein. While historically categorized as a weak opioid agonist, its significance in high-throughput screening (HTS) has expanded beyond simple receptor binding. It serves as a critical reference standard in nutraceutical discovery (gut-brain axis modulation) and immunotoxicology (pseudo-allergic mast cell activation).

Why Screen

-Casein (90-95)?

- Opioid Receptor Modulation: It acts as a selective, albeit low-affinity, ligand for

- and

-opioid receptors. In HTS, it is used to identify food-derived peptides that modulate pain or gut motility without the addictive profile of synthetic opioids.

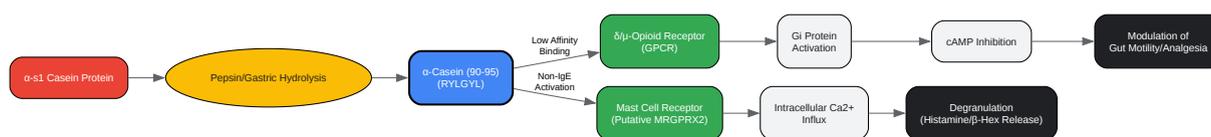
- Mast Cell Activation: The peptide induces histamine release via a non-IgE mediated pathway (Mas-related G protein-coupled receptor X2, MRGPRX2, is a suspected but debated target). This makes it a vital positive control in screening for "pseudo-allergens" in drug formulation.
- Prostate Cancer inhibition: Recent data suggests anti-proliferative effects on LNCaP cells, opening a niche oncology screening avenue.

This guide details two validated HTS workflows: a TR-FRET Opioid Competitive Binding Assay and a Fluorometric Mast Cell Degranulation Assay.

Mechanism of Action & Signaling Pathway

The following diagram illustrates the dual-pathway activity of

-Casein (90-95), highlighting its divergence into neurological (opioid) and immunological (mast cell) outcomes.



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Figure 1: Dual signaling mechanism of

-Casein (90-95). Left branch: Opioid receptor agonism.[1] Right branch: Mast cell activation leading to degranulation.

Physical Properties & Handling

Successful HTS requires precise handling of the peptide to prevent aggregation or degradation.

Property	Specification	Critical Note
Sequence	Arg-Tyr-Leu-Gly-Tyr-Leu	Hydrophobic residues (Leu, Tyr) promote aggregation.
Molecular Weight	783.93 Da	
Solubility	Water or 1% Acetic Acid	Dissolve in 1% acetic acid first to ensure protonation, then dilute in buffer. Avoid neutral pH stock storage.
Stability	Labile in serum	Protease Inhibitors (PMSF, Aprotinin) are mandatory in binding buffers to prevent degradation by assay proteases.
Affinity ()	~20 - 60 M	Weak affinity. Assay windows must be designed to detect micromolar interactions (high tracer concentration may be needed).

Protocol A: TR-FRET Opioid Receptor Competitive Binding

Objective: Screen compound libraries for displacement of a labeled ligand from the

-opioid receptor (DOR), using

-Casein (90-95) as a reference weak agonist.

Assay Principle

This assay utilizes Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).

- Receptor: Membrane preparations expressing human

-opioid receptor (DOR).

- Tracer: Fluorescently labeled Enkephalin (Acceptor, e.g., AlexaFluor-647).
- Donor: Terbium-labeled anti-DOR antibody or Tag-lite® system.
- Mechanism:
 - Casein (90-95) competes with the Tracer. Loss of FRET signal indicates binding.

Reagents & Buffer Composition[3][4]

- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 10 mM MgCl₂, 1 mM EDTA, 0.1% BSA (fatty acid-free).
- Peptide Stock: 10 mM
 - Casein (90-95) in 10% DMSO/Water.

Step-by-Step Workflow

- Plate Preparation: Use white, low-volume 384-well plates (e.g., Greiner 784075).
- Compound Addition: Dispense 100 nL of library compounds or
 - Casein (90-95) control (titration: 1 μM to 1 mM) using an acoustic dispenser (e.g., Echo 550).
- Receptor Dispense: Add 5 μL of DOR membrane/Tb-Donor mix.
- Tracer Dispense: Add 5 μL of Fluorescent Enkephalin Tracer (100 nM concentration).
 - Note: Using a tracer concentration > 100 nM improves the window for weak inhibitors like casein peptides.

- Incubation: Seal and incubate for 60 minutes at Room Temperature (RT) in the dark.
- Detection: Read on a TR-FRET compatible reader (e.g., PHERAstar FSX).
 - Excitation: 337 nm
 - Emission 1 (Donor): 620 nm
 - Emission 2 (Acceptor): 665 nm
- Data Calculation: Calculate Ratio (). Plot % Inhibition vs. Log[Concentration].

Protocol B: Fluorometric Mast Cell Degranulation HTS

Objective: High-throughput quantification of pseudo-allergic potential by measuring -hexosaminidase release.

Assay Principle

Rat Basophilic Leukemia (RBL-2H3) cells or primary Mast Cells are stimulated with

-Casein (90-95). Degranulation releases

-hexosaminidase, which cleaves the fluorogenic substrate 4-MUG (4-methylumbelliferyl-N-acetyl-

-D-glucosaminide).

Reagents[3][4][5][6]

- Tyrode's Buffer: 130 mM NaCl, 5 mM KCl, 1.4 mM CaCl
, 1 mM MgCl
, 5.6 mM Glucose, 10 mM HEPES, 0.1% BSA, pH 7.4.
- Substrate Solution: 1 mM 4-MUG in 0.1 M Citrate Buffer (pH 4.5).

- Stop Solution: 0.2 M Glycine (pH 10.7).

Step-by-Step Workflow

- Cell Seeding: Seed RBL-2H3 cells at 20,000 cells/well in black 96-well clear-bottom plates. Culture overnight.
- Wash: Aspirate media and wash

with Tyrode's Buffer.
- Stimulation: Add 50

L of

-Casein (90-95) (Concentration range: 10

M – 500

M).
 - Positive Control: Compound 48/80 (5

g/mL).
 - Negative Control: Buffer alone.
- Incubation: 1 hour at 37°C.
- Supernatant Transfer: Transfer 30

L of supernatant to a fresh black plate.
- Substrate Reaction: Add 30

L of 4-MUG Substrate Solution.
- Development: Incubate 1 hour at 37°C (protect from light).
- Stop: Add 100

L of Stop Solution.

- Read: Fluorescence Intensity (Ex: 360 nm / Em: 450 nm).

Data Analysis & Quality Control

Expected Results (Reference Values)

Parameter	Opioid Binding Assay	Mast Cell Assay
	M	M
Max Signal	High FRET Ratio	Baseline Fluorescence
Z-Factor	(Robust)	(Acceptable for cell-based)

Troubleshooting Guide

- Low Signal Window (Opioid Assay): The affinity of -Casein (90-95) is low. Ensure the tracer concentration is optimized. If displacement is weak, switch to a radioligand binding assay (H-Naloxone) which often provides higher sensitivity for low-affinity ligands than TR-FRET.
- High Background (Mast Cell Assay): RBL-2H3 cells can spontaneously degranulate if stressed. Ensure gentle washing and maintain temperature at 37°C strictly.

References

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Sources

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